

4-(Bromomethyl)benzoate chemical properties and stability

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Compound of Interest

Compound Name: 4-(Bromomethyl)benzoate

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An In-depth Technical Guide on the Chemical Properties and Stability of Methyl 4-(Bromomethyl)benzoate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 4-(bromomethyl)benzoate (CAS No. 2417-72-3) is a pivotal chemical intermediate in the field of organic and medicinal chemistry.^[1] As an ester derivative of a bromoalkylated benzoic acid, it serves as a crucial building block in the synthesis of a variety of compounds, including pharmaceuticals and complex organic materials.^{[2][3][4]} Notably, it is a key intermediate in the production of the tyrosine kinase inhibitor Imatinib, which is used in cancer therapy.^[1] Its bifunctional nature, possessing both a reactive bromomethyl group and a methyl ester, makes it a versatile reagent for introducing the 4-(methoxycarbonyl)benzyl moiety into molecules.^[1] This guide provides a comprehensive overview of its chemical properties, stability, and handling protocols, tailored for professionals in research and drug development.

Chemical and Physical Properties

Methyl 4-(bromomethyl)benzoate is a white to off-white crystalline powder at room temperature.^[1] Its key physical and chemical properties are summarized in the table below, providing essential data for experimental design and implementation.

Property	Value	Reference
IUPAC Name	methyl 4-(bromomethyl)benzoate	[5]
Synonyms	4-methoxycarbonylbenzyl bromide, 4-(Bromomethyl)benzoic acid methyl ester, α -Bromo-p-toluic acid methyl ester	[1][6]
CAS Number	2417-72-3	[1][5]
Molecular Formula	C ₉ H ₉ BrO ₂	[1][2][5]
Molecular Weight	229.07 g/mol	[1][2][5][7]
Appearance	White to off-white crystalline powder	[1]
Melting Point	57-58 °C	[1][2]
Boiling Point	130-135 °C at 2 mmHg	[1][2]
Density	~1.47 g/cm ³	[1]
Refractive Index	1.559	[1]
Purity	≥98-99%	[1][6]

Stability and Reactivity

While stable under recommended storage conditions, Methyl **4-(bromomethyl)benzoate** is a reactive compound, largely owing to the lability of the benzylic bromide.[1][8]

Storage and Handling:

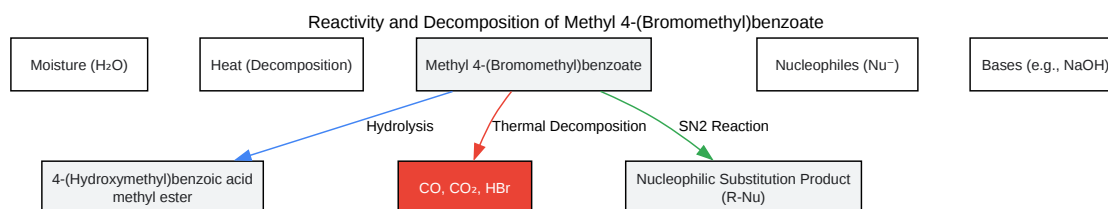
- It should be stored in a cool, dry, well-ventilated area in a tightly sealed container.[1][9][10]
- It is crucial to protect it from moisture, strong light, and heat to maintain its integrity.[1][10]
The compound is a lachrymator, meaning it causes tearing, and therefore requires careful handling in a well-ventilated fume hood.[1][10]

Incompatibilities:

- **Moisture:** The compound can hydrolyze in the presence of water, particularly under basic conditions, to form 4-(hydroxymethyl)benzoic acid methyl ester or 4-(bromomethyl)benzoic acid.
- **Bases/Alkalis:** Strong bases can promote elimination or substitution reactions.[10]
- **Oxidizing Agents:** It is incompatible with strong oxidizing agents.[10]

Hazardous Decomposition:

- When heated to decomposition, it may emit toxic fumes of carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides (such as hydrogen bromide).[11]



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Caption: Reactivity pathways of Methyl 4-(bromomethyl)benzoate.

Experimental Protocols

Synthesis of Methyl 4-(bromomethyl)benzoate via Radical Bromination

A common method for synthesizing Methyl **4-(bromomethyl)benzoate** is through the radical bromination of methyl p-toluate using N-bromosuccinimide (NBS).[1][3]

Materials:

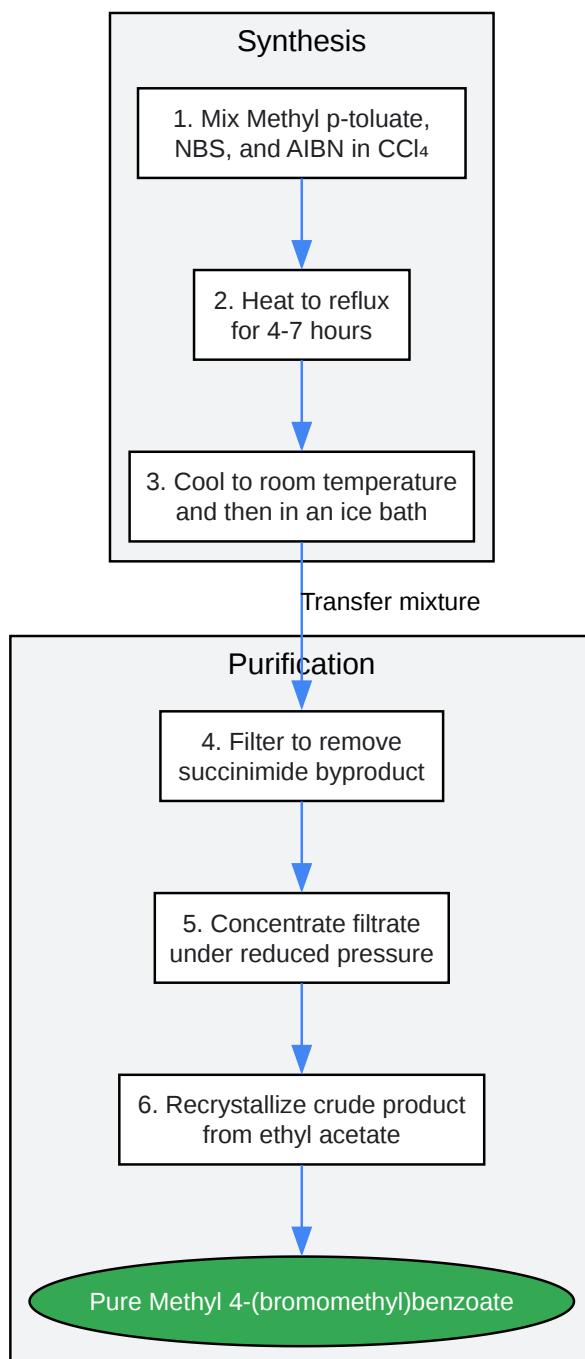
- Methyl p-toluate
- N-bromosuccinimide (NBS)
- Azobisisobutyronitrile (AIBN) or Benzoyl Peroxide (radical initiator)[3][12]
- Carbon tetrachloride (CCl₄) or Chlorobenzene (solvent)[3][12]
- Hexane
- Ethyl acetate (for recrystallization)

Procedure:

- In a round-bottomed flask equipped with a reflux condenser and a magnetic stirrer, dissolve methyl p-toluate (1.0 eq) in the chosen solvent (e.g., CCl₄).[3]
- Add N-bromosuccinimide (1.0-1.1 eq) and a catalytic amount of AIBN (e.g., 0.03 eq).[3]
- Heat the mixture to reflux and maintain for several hours (e.g., 4-7 hours), monitoring the reaction progress via TLC.[3]
- Once the reaction is complete, cool the mixture to room temperature and then in an ice bath to precipitate the succinimide byproduct.[12]
- Filter the mixture by suction filtration to remove the succinimide.[3][12]
- Wash the filtrate with water to remove any remaining succinimide.[13]
- Concentrate the organic phase under reduced pressure to yield the crude product.[3]
- Purify the crude solid by recrystallization from a minimal amount of a suitable solvent, such as ethyl acetate or a mixture of n-heptane/ethyl acetate, to obtain pure Methyl **4-**

(bromomethyl)benzoate as a white crystalline solid.[12][13]

Workflow for Synthesis and Purification



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Caption: Synthesis and purification workflow.

Purity Analysis by High-Performance Liquid Chromatography (HPLC)

HPLC is a robust and sensitive method for determining the purity of Methyl 4-(**bromomethyl**)benzoate and identifying any potential impurities.^[14] The following is a general reversed-phase HPLC protocol that can be adapted.

Materials and Equipment:

- HPLC system with a UV detector
- C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 μ m)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Methyl 4-(**bromomethyl**)benzoate reference standard
- Volumetric flasks, pipettes

Chromatographic Conditions (Example):

- Mobile Phase: Acetonitrile:Water (e.g., 60:40 v/v), isocratic^[14]
- Flow Rate: 1.0 mL/min
- Column Temperature: Ambient (e.g., 25 $^{\circ}$ C)
- Detection Wavelength: 227 nm (or determined by UV scan)^[15]
- Injection Volume: 20 μ L

Procedure:

- Preparation of Solutions:

- Diluent: Prepare the mobile phase mixture (Acetonitrile:Water).
- Standard Solution (e.g., 100 µg/mL): Accurately weigh approximately 10 mg of the reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with the diluent.[\[14\]](#)
- Sample Solution (e.g., 100 µg/mL): Prepare the sample solution in the same manner as the standard solution.[\[14\]](#)
- Analysis:
 - Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
 - Inject the diluent as a blank to ensure no carryover or contamination.[\[14\]](#)
 - Inject the standard solution in duplicate to check for system suitability (e.g., retention time, peak area repeatability).
 - Inject the sample solution in duplicate.[\[14\]](#)
- Calculation:
 - Calculate the purity of the sample by comparing the peak area of the main component in the sample chromatogram to that of the standard chromatogram using the formula: Purity (%) = (Area_sample / Area_standard) × (Conc_standard / Conc_sample) × 100

Safety and Handling

Methyl 4-(bromomethyl)benzoate is classified as a hazardous chemical and requires strict adherence to safety protocols.[\[5\]](#)[\[8\]](#)[\[11\]](#)

GHS Hazard Information:

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin Corrosion/Irritation (Category 1B)	H314: Causes severe skin burns and eye damage[5]
Serious Eye Damage/Irritation (Category 1)	H318: Causes serious eye damage
Respiratory Sensitization (Category 1)	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled[5]
Specific target organ toxicity (single exposure)	H335: May cause respiratory irritation[9]

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat.[8][9] Work in a well-ventilated area, preferably a chemical fume hood.[9][10]
- Handling: Avoid contact with skin, eyes, and clothing.[8][9] Do not breathe dust.[10] Wash hands thoroughly after handling.[9]
- First Aid (IF IN EYES): Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention.[8][9]
- First Aid (IF ON SKIN): Take off immediately all contaminated clothing. Rinse skin with plenty of water.[8][9]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[8][9]

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References

- 1. innospk.com [innospk.com]
- 2. Methyl 4-(bromomethyl)benzoate | 2417-72-3 [chemicalbook.com]
- 3. guidechem.com [guidechem.com]
- 4. bocsci.com [bocsci.com]
- 5. Methyl 4-(bromomethyl)benzoate | C₉H₉BrO₂ | CID 256687 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Methyl 4-(Bromomethyl)benzoate | 2417-72-3 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 7. Methyl 4-(bromomethyl)benzoate - Vihita Bio-Chem Pvt. Ltd. [vihita-bio.com]
- 8. canbipharm.com [canbipharm.com]
- 9. aksci.com [aksci.com]
- 10. cloudfront.zoro.com [cloudfront.zoro.com]
- 11. fishersci.com [fishersci.com]
- 12. pnorris.people.ysu.edu [pnorris.people.ysu.edu]
- 13. CA2184034A1 - Process for preparing 4-bromomethyl-3-methoxy-benzoic esters - Google Patents [patents.google.com]
- 14. benchchem.com [benchchem.com]
- 15. internationaljournalssrg.org [internationaljournalssrg.org]
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